

Application Notes and Protocols for Levo Mepromazine-d3 in Metabolite Identification Studies

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Compound of Interest

Compound Name: *Levo Mepromazine-d3*

Cat. No.: *B15554923*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Levo Mepromazine-d3** as an internal standard for the identification and characterization of Levo Mepromazine metabolites. Detailed protocols for in vitro and in vivo metabolism studies followed by liquid chromatography-mass spectrometry (LC-MS) analysis are outlined to guide researchers in the fields of drug metabolism, pharmacokinetics, and toxicology.

Introduction to Levo Mepromazine and Metabolite Identification

Levo Mepromazine, also known as methotrimeprazine, is a phenothiazine antipsychotic with sedative, antiemetic, and analgesic properties.^[1] Understanding its metabolic fate is crucial for comprehending its therapeutic actions, potential drug-drug interactions, and toxicological profile. The primary routes of Levo Mepromazine metabolism in humans include N-demethylation, 5-sulfoxidation, and hydroxylation of the phenothiazine ring.^{[2][3]} These

biotransformation reactions are predominantly catalyzed by the cytochrome P450 enzyme CYP3A4.[2]

Metabolite identification is a critical step in drug development, as metabolites can be pharmacologically active, inactive, or toxic. The use of stable isotope-labeled internal standards, such as **Levo Mepromazine-d3**, is a powerful technique to facilitate the unambiguous detection and structural elucidation of drug metabolites in complex biological matrices.[4][5][6][7][8]

Advantages of Using Levo Mepromazine-d3

Levo Mepromazine-d3 is a deuterated analog of Levo Mepromazine, where three hydrogen atoms have been replaced by deuterium. This isotopic labeling offers several advantages in metabolite identification studies:

- **Co-elution with Unlabeled Drug and Metabolites:** **Levo Mepromazine-d3** exhibits nearly identical physicochemical properties to the unlabeled drug, resulting in co-elution during chromatographic separation. This aids in the identification of the parent drug peak.
- **Distinct Mass Shift:** The deuterium labeling introduces a predictable mass shift of +3 Da in the mass spectrum of the parent drug. This allows for the easy differentiation of the internal standard from the unlabeled drug.
- **"Twin Peak" Identification of Metabolites:** When a biological sample is spiked with **Levo Mepromazine-d3**, any detected metabolite of Levo Mepromazine will appear as a pair of peaks in the mass spectrum: one corresponding to the metabolite of the unlabeled drug and another peak at M+3 Da corresponding to the metabolite of **Levo Mepromazine-d3**. This "twin peak" signature provides a high degree of confidence in metabolite identification.
- **Quantitation:** **Levo Mepromazine-d3** serves as an ideal internal standard for the accurate quantification of Levo Mepromazine and its metabolites, as it compensates for variations in sample preparation and instrument response.

Known Metabolites of Levo Mepromazine

Several metabolites of Levo Mepromazine have been identified in human plasma and urine. The major metabolites and their relative abundance are summarized in the table below. It is

important to note that concentrations can vary significantly between individuals.

Metabolite	Metabolic Reaction	Typical Plasma Concentration Relative to Levo Mepromazine
N-desmethylevomepromazine	N-Demethylation	Generally higher; can be approximately twice the concentration of the parent drug.
Levomepromazine Sulfoxide	5-Sulfoxidation	Generally 1-2 times higher than the parent drug.
3-Hydroxylevomepromazine	Ring Hydroxylation	A major metabolite, often found in higher concentrations than the parent drug, primarily as a conjugate.[3]
7-Hydroxylevomepromazine	Ring Hydroxylation	Identified in urine.
8-Hydroxylevomepromazine	Ring Hydroxylation	Suggested metabolite found in urine.[3]
O-desmethyl-3-hydroxylevomepromazine	O-Demethylation & Hydroxylation	Identified in urine.[3]
O-desmethyl-7-hydroxylevomepromazine	O-Demethylation & Hydroxylation	Identified in urine.[3]
N,O-didesmethyl-7-hydroxylevomepromazine	N-Demethylation & O-Demethylation & Hydroxylation	Identified in urine.[3]

Experimental Protocols

In Vitro Metabolite Identification using Human Liver Microsomes

This protocol describes the incubation of Levo Mepromazine with human liver microsomes to identify its primary metabolites.

Materials:

- Levo Mepromazine
- **Levo Mepromazine-d3**
- Human Liver Microsomes (HLMs)
- NADPH regenerating system (e.g., G6P, G6PDH, NADP+)
- Phosphate buffer (pH 7.4)
- Acetonitrile (ACN)
- Methanol (MeOH)
- Formic Acid
- Purified water

Protocol:

- Preparation of Incubation Mixture:
 - In a microcentrifuge tube, prepare the incubation mixture containing phosphate buffer, human liver microsomes (final concentration e.g., 0.5 mg/mL), and the NADPH regenerating system.
 - Prepare a control incubation without the NADPH regenerating system.
- Pre-incubation: Pre-incubate the mixture at 37°C for 5 minutes.
- Initiation of Reaction:
 - Add a mixture of Levo Mepromazine (final concentration e.g., 1 µM) and **Levo Mepromazine-d3** (final concentration e.g., 1 µM) to initiate the metabolic reaction.
- Incubation: Incubate at 37°C for a specified time (e.g., 60 minutes).

- **Termination of Reaction:** Stop the reaction by adding 2 volumes of ice-cold acetonitrile containing a suitable internal standard for analytical validation if needed.
- **Protein Precipitation:** Vortex the mixture vigorously and centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to precipitate the proteins.
- **Sample Collection:** Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the residue in a suitable mobile phase (e.g., 50% methanol in water with 0.1% formic acid) for LC-MS analysis.

LC-MS/MS Analysis for Metabolite Identification

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Mass spectrometer (e.g., Triple Quadrupole, Q-TOF, or Orbitrap) equipped with an electrospray ionization (ESI) source.

LC Conditions (Example):

- **Column:** C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- **Mobile Phase A:** 0.1% Formic Acid in Water.
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile.
- **Gradient:** A suitable gradient to separate the parent drug and its metabolites (e.g., 5-95% B over 15 minutes).
- **Flow Rate:** 0.3 mL/min.
- **Column Temperature:** 40°C.
- **Injection Volume:** 5 μ L.

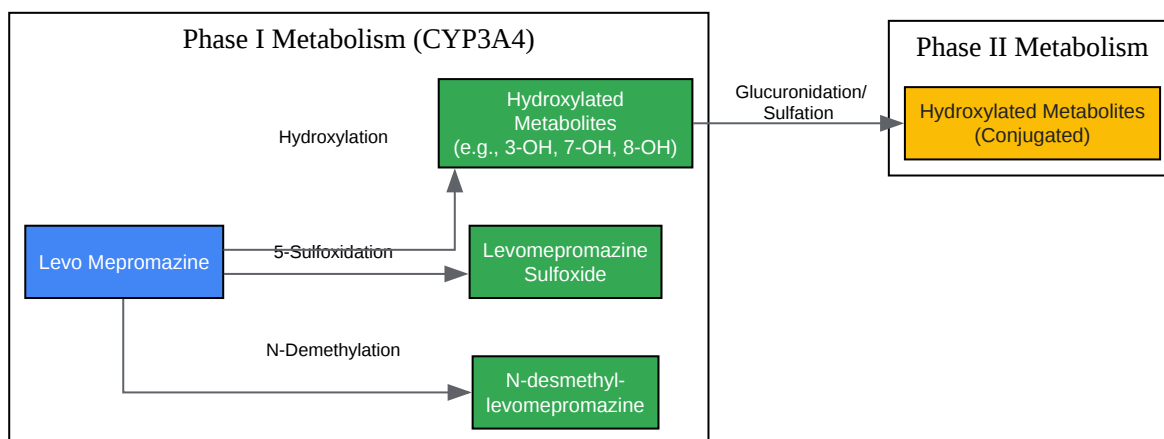
MS Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Scan Mode: Full scan for initial screening and product ion scan (tandem MS) for structural elucidation.
- Full Scan Range: m/z 100-800.
- Collision Energy: Optimized for fragmentation of the parent drug and potential metabolites.

Data Analysis:

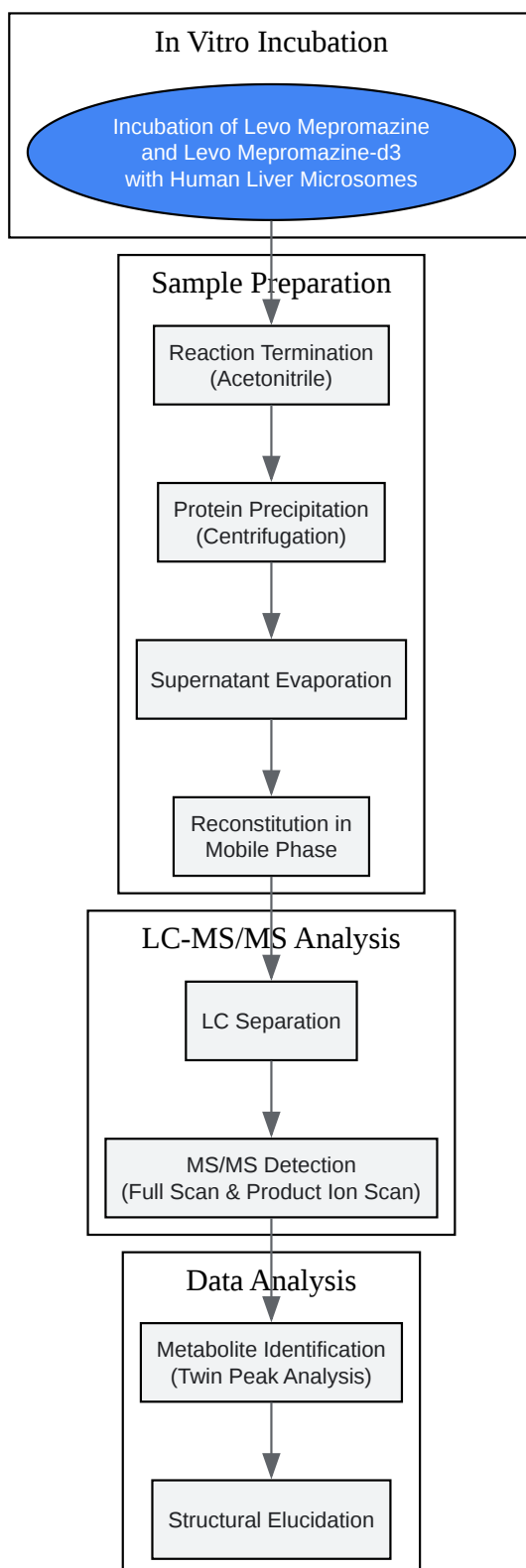
- Extract the ion chromatograms for the expected m/z of Levo Mepromazine and **Levo Mepromazine-d3**.
- Search for pairs of peaks separated by 3 Da, which are indicative of a metabolite and its deuterated counterpart.
- Perform product ion scans on the identified parent and metabolite ions to obtain fragmentation patterns.
- Compare the fragmentation patterns of the metabolites with that of the parent drug to deduce the site of metabolic modification.

Visualizations



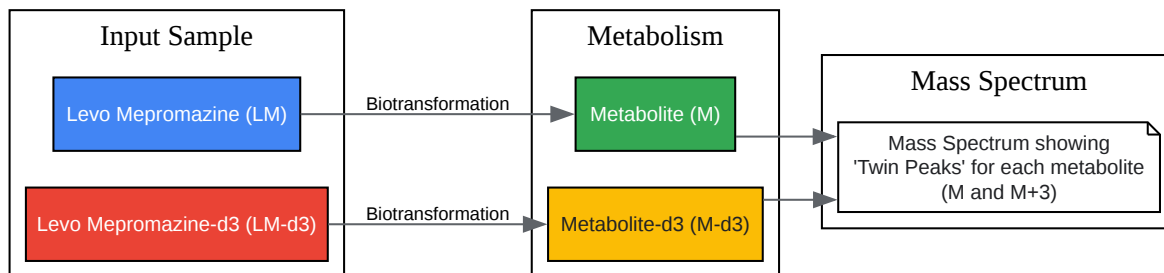
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Caption: Metabolic pathway of Levo Mepromazine.



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Caption: Experimental workflow for metabolite identification.



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Caption: Logic of stable isotope labeling for metabolite identification.

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